

Commercial Availability and Technical Guide for 2-Cyanothiazole

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Compound of Interest

Compound Name: 2-Cyanothiazole

Cat. No.: B074202

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, key suppliers, and technical data for **2-Cyanothiazole**. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific research leveraging this compound.

Introduction to 2-Cyanothiazole

2-Cyanothiazole is a heterocyclic compound incorporating a thiazole ring substituted with a nitrile group. This functional group arrangement makes it a versatile building block in organic synthesis, particularly in the development of pharmaceutical agents and other biologically active molecules. The thiazole scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs. The cyano group can be readily converted into other functional groups, such as amines or carboxylic acids, providing a handle for further molecular elaboration.

Commercial Availability and Key Suppliers

2-Cyanothiazole is commercially available from several chemical suppliers, catering to a range of research and development needs from small-scale laboratory quantities to bulk orders. The typical purity offered is around 95% or higher.

Table 1: Prominent Commercial Suppliers of **2-Cyanothiazole**

Supplier	Product Name/Number (Example)	Purity	Available Quantities	CAS Number
Thermo Scientific Chemicals	2-Cyanothiazole, 95% (H63425.03)[1]	>94.0% (HPLC) [1]	250 mg, 1 g[1][2]	1452-16-0[1][3]
Sigma-Aldrich (MilliporeSigma)	2-Cyanothiazole (BLD Pharmatech)	Not specified	Inquire	1452-16-0
MedchemExpress	2-Cyanothiazole (HY-W003625)[4]	Not specified	Inquire	Not specified
ChemicalBook	2-Cyanothiazole	Not specified	Inquire	1452-16-0[5]

Note: Availability and pricing are subject to change. It is recommended to visit the supplier's website for the most current information.

Technical Data

A summary of the key chemical and physical properties of **2-Cyanothiazole** is provided below. This data is essential for experimental design, safety considerations, and analytical characterization.

Table 2: Physicochemical Properties of **2-Cyanothiazole**

Property	Value	Source
Molecular Formula	C4H2N2S	[1][3]
Molecular Weight	110.134 g/mol	[3]
CAS Number	1452-16-0	[1][3]
IUPAC Name	1,3-thiazole-2-carbonitrile	[1][3]
SMILES	N#CC1=NC=CS1	[1][3]
InChI Key	ZIRGWUZHKJDYKT-UHFFFAOYSA-N	[1][3]
Appearance	Solid	[6]
Solubility	Slightly soluble in water.[2]	[2]
Storage Conditions	Store in a cool, dry place in a tightly closed container with adequate ventilation. Store away from oxidizing agents.[2]	[2]

Experimental Protocols: Synthesis of 2-Cyanothiazole

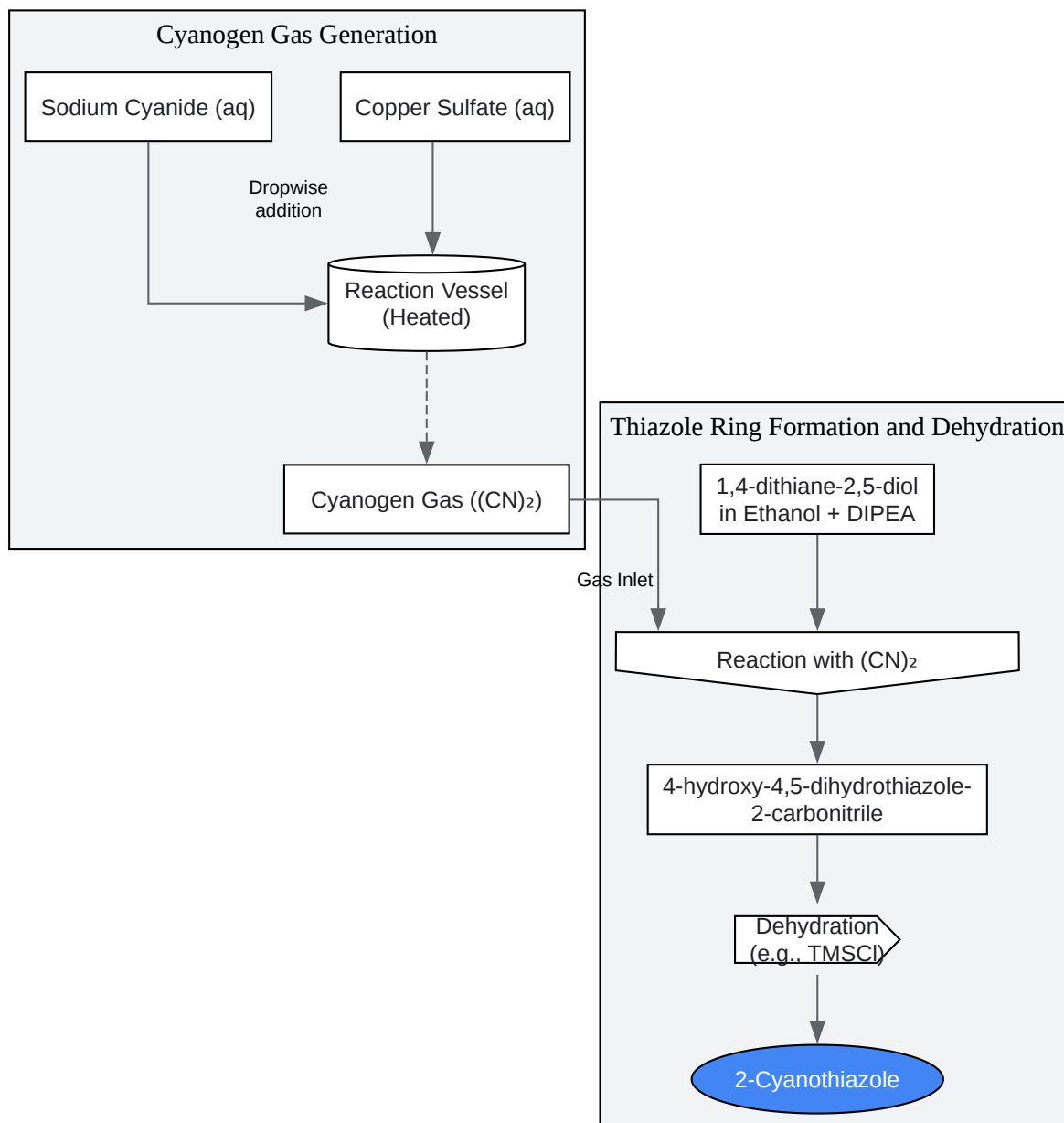
While specific application protocols are often developed in-house by research organizations, several synthetic routes to **2-Cyanothiazole** have been reported in the scientific literature. Below are summaries of two distinct approaches.

Synthesis from Cyanogen Gas and a Dithiane Precursor

A reported method describes the synthesis of **2-Cyanothiazole** from the reaction of 1,4-dithiane-2,5-diol with cyanogen gas ((CN)₂).^{[7][8]} This process proceeds through a partially saturated intermediate, 4-hydroxy-4,5-dihydrothiazole-2-carbonitrile.^[7]

Experimental Workflow:

- **Generation of Cyanogen Gas:** Cyanogen gas is typically generated in a laboratory setting by the thermal decomposition of metal cyanides or the oxidation of sodium cyanide (NaCN) with copper sulfate (CuSO₄).^[7] A common procedure involves the dropwise addition of an aqueous solution of NaCN to a heated aqueous solution of CuSO₄.^{[7][8]}
- **Reaction with Dithiane:** The generated cyanogen gas is then reacted with 1,4-dithiane-2,5-diol in a suitable solvent, such as ethanol, in the presence of a base like N,N-diisopropylethylamine (DIPEA).^{[7][8]}
- **Dehydration:** The resulting intermediate is dehydrated using a reagent such as trimethylsilyl chloride to yield **2-Cyanothiazole**.^[7]



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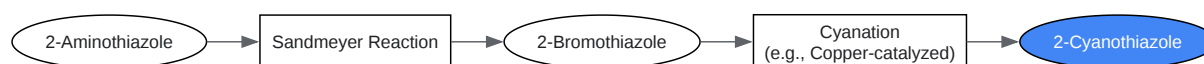
Caption: Synthesis of **2-Cyanothiazole** from a Dithiane Precursor.

Synthesis from a Bromo Precursor via Sandmeyer and Substitution Reactions

Another common approach to synthesizing **2-Cyanothiazole** involves the conversion of a more readily available thiazole derivative.^[7]

Logical Workflow:

- **Starting Material:** The synthesis typically begins with a readily available starting material like 2-aminothiazole.
- **Sandmeyer Reaction:** The amino group of 2-aminothiazole is converted to a bromo group via a Sandmeyer reaction, yielding 2-bromothiazole.
- **Cyanation:** The 2-bromothiazole is then subjected to a cyanation reaction to replace the bromine atom with a nitrile group. This can be achieved through methods such as a copper-catalyzed coupling with ferricyanide.^[7]



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Caption: Synthetic Pathway to **2-Cyanothiazole** from a Bromo Precursor.

Role in Drug Discovery

The 2-aminothiazole moiety, a close structural relative of **2-cyanothiazole** and a potential synthetic precursor, is recognized as a privileged structure in drug discovery.^{[9][10]} Derivatives of 2-aminothiazole have demonstrated a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^{[11][12][13]} The **2-cyanothiazole** scaffold serves as a key intermediate for accessing a diverse array of substituted thiazoles for screening in drug discovery programs. The nitrile group can be a crucial pharmacophoric element or a versatile synthetic handle for library generation.

Safety and Handling

As with any chemical reagent, it is imperative to consult the Safety Data Sheet (SDS) provided by the supplier before handling **2-Cyanothiazole**. Standard laboratory safety practices, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed. Work should be conducted in a well-ventilated area or a fume hood.

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